

Preparation of ML315 Stock Solution for Research Applications

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Compound of Interest

Compound Name: ML 315

Cat. No.: B15580232

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of ML315, a selective dual inhibitor of cyclin-dependent kinases (CDK) and dual-specificity tyrosine-regulated kinases (DYRK). Accurate preparation of this stock solution is critical for ensuring reproducible results in downstream biological assays.

Introduction

ML315 is a small molecule inhibitor with significant potential in cancer and neurological disease research. It selectively targets CDK and DYRK families of kinases. For in vitro and in vivo studies, it is essential to prepare a concentrated stock solution that can be accurately diluted to the desired final concentration for various experimental assays. This protocol outlines the necessary steps to prepare a stable and reliable ML315 stock solution.

Quantitative Data Summary

The following table summarizes the key quantitative data for ML315 hydrochloride, the commonly used form of this compound.

Property	Value	Source
Molecular Weight	374.2 g/mol (free base), 410.68 g/mol (hydrochloride salt)	[1][2]
Solubility in DMSO	50 mg/mL (121.75 mM) or 37.42 mg/mL (100 mM)	[1][2]
Solubility in Ethanol	18.71 mg/mL (50 mM)	[2]
Appearance	Solid	[3]
Storage of Powder	4°C, sealed storage, away from moisture	[1]
Storage of Stock Solution	-80°C for 6 months; -20°C for 1 month (sealed, away from moisture)	[1][4]

Experimental Protocol: Preparation of a 10 mM ML315 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of ML315 hydrochloride in dimethyl sulfoxide (DMSO). This is a commonly used concentration for laboratory research.

Materials

- ML315 hydrochloride powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Safety Precautions

- Work in a well-ventilated area, preferably a chemical fume hood.[\[3\]](#)
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[\[3\]](#)
- Avoid inhalation of the powder and direct contact with skin and eyes.[\[3\]](#)
- Consult the Safety Data Sheet (SDS) for ML315 hydrochloride for complete safety information.[\[3\]](#)

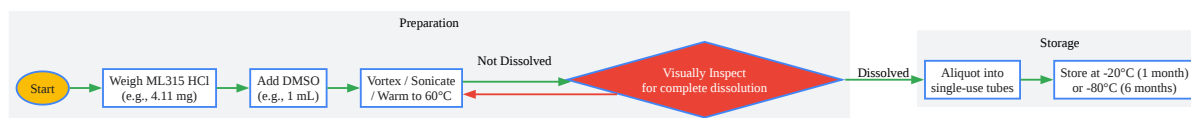
Protocol Steps

- Calculate the required mass of ML315 hydrochloride:
 - To prepare 1 mL of a 10 mM stock solution, the required mass can be calculated using the following formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 0.001 \text{ L} * 410.68 \text{ g/mol} = 4.1068 \text{ mg}$
- Weigh the ML315 hydrochloride powder:
 - Carefully weigh out approximately 4.11 mg of ML315 hydrochloride powder using a calibrated analytical balance. It is recommended to weigh the powder onto a piece of weighing paper or directly into a sterile microcentrifuge tube.
- Dissolve the powder in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the weighed ML315 hydrochloride.
 - To aid dissolution, the solution can be gently warmed to 60°C and sonicated.[\[1\]](#)
- Ensure complete dissolution:

- Vortex the tube thoroughly until the powder is completely dissolved and the solution is clear. Visually inspect the solution to ensure no solid particles remain.
- Aliquot and store the stock solution:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile microcentrifuge tubes.[4]
 - Label each aliquot clearly with the compound name, concentration, date of preparation, and your initials.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1][4]

Visualizations

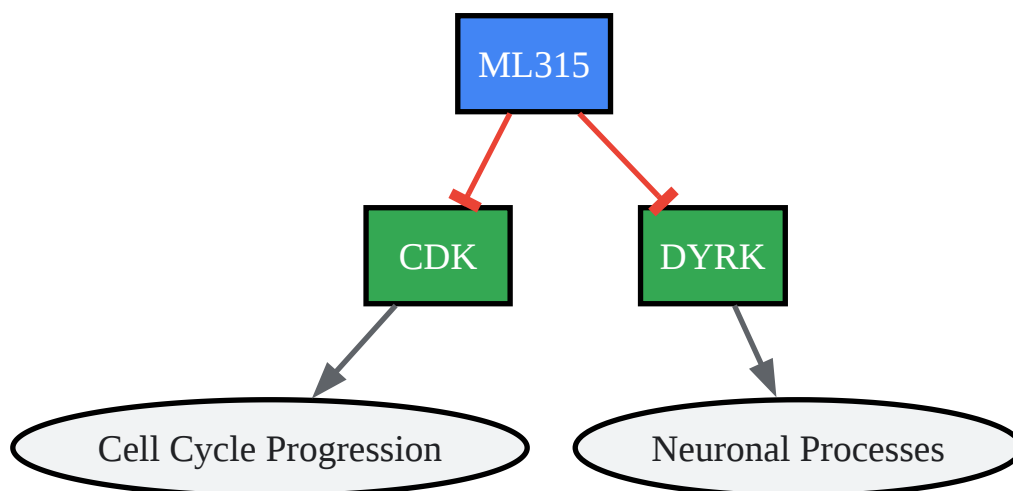
Experimental Workflow



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Caption: Workflow for preparing ML315 stock solution.

Signaling Pathway Inhibition



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Caption: ML315 inhibits CDK and DYRK signaling pathways.

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